

Application Notes and Protocols for Norazine in Pre-emergent Weed Control

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Norazine

Cat. No.: B3065111

[Get Quote](#)

Disclaimer: **Norazine** (CAS 3004-71-5) is a known herbicidal compound belonging to the triazine class. However, detailed public-domain data from extensive field trials, including specific application rates, crop tolerance thresholds, and weed control efficacy percentages, are not readily available in peer-reviewed scientific literature or regulatory documentation. The following notes are based on the established mechanism of action for triazine herbicides and general principles of pre-emergent weed control research.

Introduction

Norazine, with the chemical formula $C_7H_{12}ClN_5$, is a triazine herbicide intended for the pre-emergent control of a range of broadleaf and grassy weeds.^[1] Its primary application is in agricultural settings, particularly for crops like corn and soybeans.^[1] As a pre-emergent herbicide, **Norazine** is applied to the soil before weed seeds germinate, forming a chemical barrier that inhibits their growth and establishment.^[1]

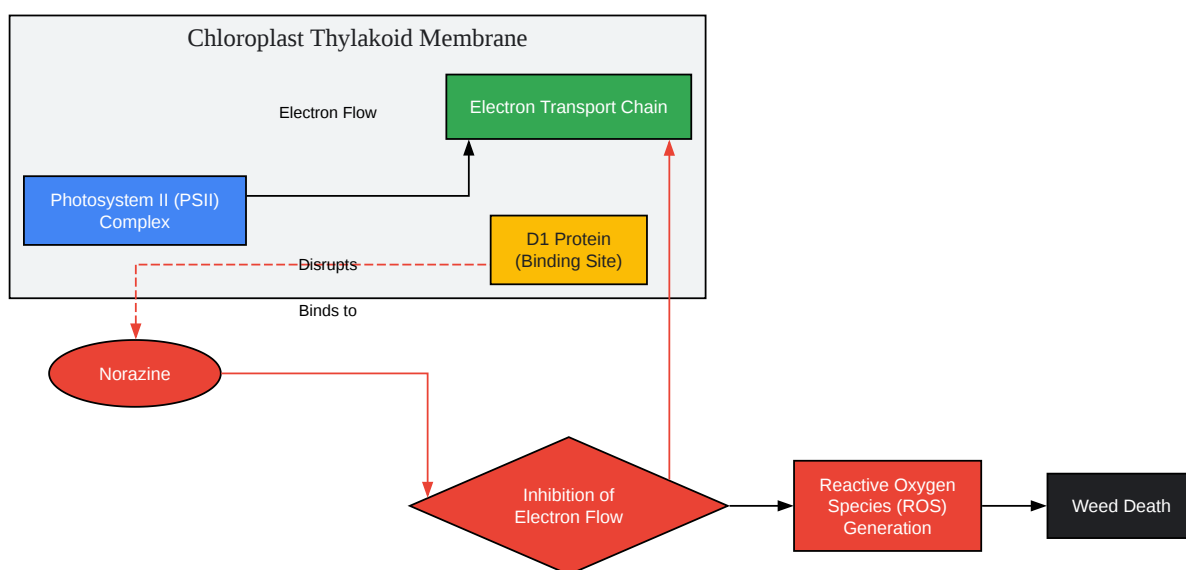
Chemical Properties:

- IUPAC Name: 6-chloro-4-N-methyl-2-N-propan-2-yl-1,3,5-triazine-2,4-diamine
- Molecular Formula: $C_7H_{12}ClN_5$
- Molecular Weight: 201.66 g/mol
- Chemical Class: Triazine Herbicide

Mechanism of Action

Norazine's herbicidal activity stems from its ability to disrupt photosynthesis.[1] Like other triazine herbicides, it functions as a potent inhibitor of Photosystem II (PSII), a critical protein complex in the photosynthetic electron transport chain located in the thylakoid membranes of chloroplasts.[1]

Norazine binds to the D1 protein within the PSII complex.[1] This binding action blocks the flow of electrons, which in turn halts the production of ATP and NADPH, the energy-carrying molecules essential for carbon fixation. The inhibition of electron transport leads to a cascade of damaging effects, including the generation of reactive oxygen species that cause lipid peroxidation and membrane damage, ultimately resulting in weed death.[1]



[Click to download full resolution via product page](#)

Caption: Mechanism of **Norazine** as a Photosystem II inhibitor.

Quantitative Data Summary

Specific quantitative data on **Norazine**'s performance is not available in the public domain. For research purposes, dose-response studies would be necessary to determine optimal application rates and efficacy. The tables below are templates illustrating how such data would be presented.

Table 1: Hypothetical Pre-emergent Efficacy of **Norazine** on Key Weed Species

Target Weed Species	Application Rate (kg a.i./ha)	Weed Control (%) (60 Days After Treatment)
Amaranthus retroflexus (Redroot Pigweed)	Data not available	Data not available
Chenopodium album (Common Lambsquarters)	Data not available	Data not available
Setaria faberi (Giant Foxtail)	Data not available	Data not available

| Abutilon theophrasti (Velvetleaf) | Data not available | Data not available |

Table 2: Hypothetical Crop Tolerance to Pre-emergent **Norazine** Applications

Crop Species	Application Rate (kg a.i./ha)	Crop Injury Rating (%) (30 Days After Application)	Yield Impact (%)
Corn (Zea mays)	Data not available	Data not available	Data not available

| Soybean (Glycine max) | Data not available | Data not available | Data not available |

Table 3: Environmental Fate Profile of **Norazine**

Parameter	Value
Soil Half-life (t_{1/2})	Data not available
Organic Carbon Partition Coefficient (K _{oc})	Estimated: 500-1000 (moderate mobility)[1]

| Primary Degradation Pathway | Microbial degradation (presumed, similar to other triazines) |

Experimental Protocols

The following are generalized protocols for evaluating a pre-emergent herbicide like **Norazine**. Specific rates and parameters would need to be determined through preliminary range-finding studies.

4.1 Protocol: Greenhouse Efficacy and Crop Safety Assessment

Objective: To determine the dose-dependent efficacy of **Norazine** on target weeds and its safety on selected crops in a controlled greenhouse environment.

Materials:

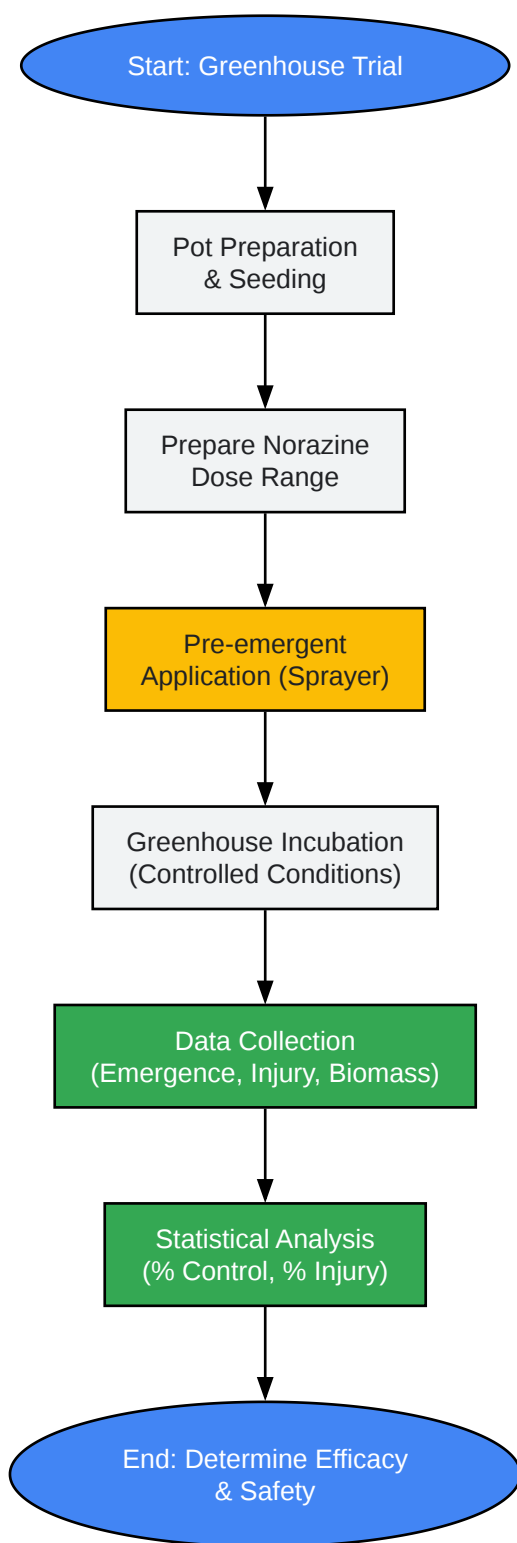
- Technical grade **Norazine**
- Appropriate solvent and formulation reagents
- Potting soil mix (e.g., sandy loam)
- Pots (e.g., 10 cm diameter)
- Seeds of target weed species and crop species (e.g., corn, soybean)
- Laboratory sprayer calibrated to deliver a precise volume
- Greenhouse with controlled temperature, humidity, and lighting

Procedure:

- Pot Preparation: Fill pots with soil mix, leaving a 2 cm headspace.
- Seeding: Sow a predetermined number of seeds (e.g., 10-20) of a single weed or crop species per pot at a depth of 1-2 cm.
- Herbicide Preparation: Prepare stock solutions of **Norazine** and create a series of dilutions to test a range of application rates (e.g., 0.25x, 0.5x, 1x, 2x, 4x of a hypothetical field rate).

Include an untreated control.

- Application: Arrange pots in a randomized complete block design within the laboratory sprayer chamber. Apply the herbicide solutions evenly to the soil surface.
- Incubation: Transfer pots to the greenhouse. Water pots lightly to activate the herbicide, then maintain optimal moisture for germination and growth.
- Data Collection:
 - At 14, 28, and 42 days after treatment (DAT), count the number of emerged weeds/crop plants.
 - Assess crop injury using a 0-100% scale (0 = no injury, 100 = plant death).
 - At the final time point, harvest the above-ground biomass, dry in an oven (e.g., 70°C for 72 hours), and record the dry weight.
- Analysis: Calculate the percent weed control and percent crop injury relative to the untreated control. Analyze data using ANOVA to determine significant differences between treatments.



[Click to download full resolution via product page](#)

Caption: Workflow for evaluating pre-emergent herbicide efficacy.

4.2 Protocol: Field Trial for Weed Control Evaluation

Objective: To evaluate the efficacy of **Norazine** for pre-emergent weed control under real-world agricultural conditions.

Materials:

- Formulated **Norazine** product
- Calibrated field plot sprayer
- Field site with a known history of target weed infestation
- Crop seeds (e.g., corn or soybean)
- Standard field plot equipment (planter, etc.)

Procedure:

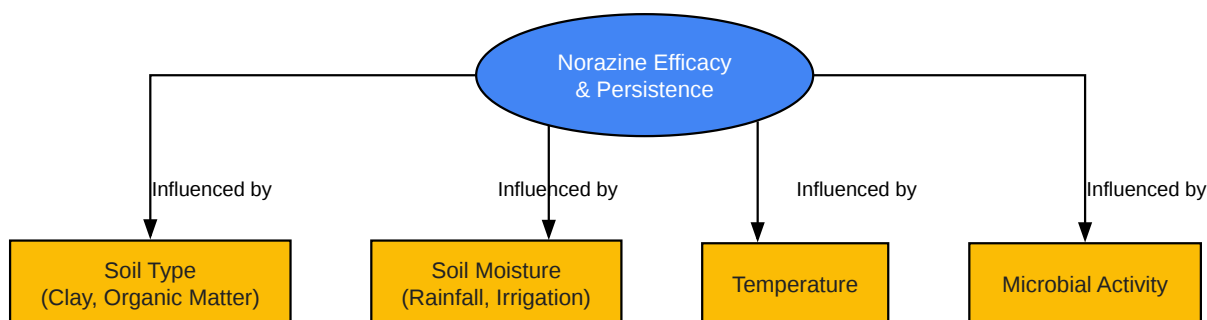
- Site Selection & Preparation: Choose a field with uniform soil type and weed pressure. Perform primary tillage as per standard local practice.
- Plot Design: Establish small plots (e.g., 3m x 10m) using a randomized complete block design with at least 3-4 replications per treatment. Include an untreated (weedy) check and a weed-free (hand-weeded) check.
- Planting: Plant the desired crop at the appropriate seeding rate and depth.
- Herbicide Application: Within 48 hours of planting, apply **Norazine** at various predetermined rates using a calibrated sprayer to ensure uniform coverage.
- Data Collection:
 - Weed Control: At 30, 60, and 90 days after treatment (DAT), assess weed control. This can be done by counting weed density (number of plants per square meter) and/or by visual ratings on a 0-100% scale.

- Crop Tolerance: Visually assess crop injury (stunting, chlorosis, necrosis) at 15, 30, and 60 DAT on a 0-100% scale.
- Yield: At crop maturity, harvest the center rows of each plot and determine the grain yield, adjusting for moisture content.
- Analysis: Use appropriate statistical methods (e.g., ANOVA, regression analysis) to compare weed control, crop injury, and yield among the different herbicide rates and the control plots.

Environmental Fate and Considerations

The environmental behavior of **Norazine** is presumed to be similar to other triazine herbicides.

- Soil Interactions: Triazines adsorb to soil colloids, particularly clay minerals and organic matter.^[1] This adsorption influences their mobility and bioavailability. **Norazine** is expected to have moderate mobility, reducing the immediate risk of leaching into groundwater but allowing for microbial access for degradation.^[1]
- Degradation: The primary route of dissipation for triazine herbicides in the soil is microbial degradation. The rate of degradation is influenced by soil temperature, moisture, pH, and microbial activity.
- Non-Target Effects: Research indicates that **Norazine** may pose risks to some non-target organisms, including beneficial soil microorganisms.^[1] Care should be taken to avoid application near sensitive areas or non-target vegetation.



[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. Buy Norazine | 3004-71-5 [smolecule.com]
- To cite this document: BenchChem. [Application Notes and Protocols for Norazine in Pre-emergent Weed Control]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b3065111#norazine-application-in-pre-emergent-weed-control]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com